

N-[4-(2-chlorophenoxy)phenyl]benzamide CAS number and supplier

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Compound of Interest

Compound Name: N-[4-(2-chlorophenoxy)phenyl]benzamide

Cat. No.: B339244

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In-depth Technical Guide: N-phenylbenzamide

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This guide provides a comprehensive technical overview of N-phenylbenzamide, a versatile chemical compound with a range of biological activities. Due to the lack of a registered CAS number and available data for **N-[4-(2-chlorophenoxy)phenyl]benzamide**, this document focuses on the well-characterized parent compound, N-phenylbenzamide (CAS No. 93-98-1). This document details its chemical properties, provides a list of potential suppliers, outlines a standard laboratory synthesis protocol, and discusses its known biological activities, offering a valuable resource for researchers in medicinal chemistry and drug development.

Compound Identification and Properties

Chemical Name: N-phenylbenzamide

Synonyms: Benzanilide, N-Benzoylaniline, Benzoic acid anilide^[1]

Property	Value	Reference
CAS Number	93-98-1	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₃ H ₁₁ NO	[1] [2]
Molecular Weight	197.23 g/mol	[1]
Melting Point	161-165 °C	[2]
Boiling Point	117 °C at 10 mmHg	[2]
Density	1.32 g/mL	[2]
Appearance	Colorless or white flake crystals	

Commercial Availability

N-phenylbenzamide is readily available from a variety of chemical suppliers. Researchers can procure this compound for laboratory and research purposes from the following vendors:

Supplier	Purity	Available Quantities
Apollo Scientific	≥95%	25g
CymitQuimica	98%	5g, 25g, 50g, 100g, 500g
Manchester Organics	Not Specified	Inquire for bulk
Sigma-Aldrich (AldrichCPR)	Not Specified	Inquire
Ambeed, Inc.	Not Specified	Inquire
AiFChem	Not Specified	Inquire

Please note that availability and purity may vary. It is recommended to contact the suppliers directly for the most current information.

Experimental Protocol: Synthesis of N-phenylbenzamide

The following is a common laboratory procedure for the synthesis of N-phenylbenzamide via the Schotten-Baumann reaction.

Materials:

- Aniline
- Benzoyl chloride
- 10% Sodium hydroxide (NaOH) solution
- Dichloromethane (CH_2Cl_2)
- Anhydrous magnesium sulfate (MgSO_4)
- Distilled water
- Standard laboratory glassware (beaker, separatory funnel, Büchner funnel, etc.)
- Magnetic stirrer and stir bar
- pH paper

Procedure:

- **Reaction Setup:** In a beaker, dissolve aniline in dichloromethane. Begin stirring the solution at room temperature.
- **Acylation:** Slowly add benzoyl chloride to the aniline solution while continuing to stir.
- **Neutralization:** Add 10% sodium hydroxide solution dropwise to the reaction mixture to neutralize the hydrochloric acid formed during the reaction. Monitor the pH with pH paper to ensure the solution remains basic.
- **Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with dilute hydrochloric acid and then with brine (saturated NaCl solution).
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate.

- Isolation: Filter the drying agent and concentrate the organic solution under reduced pressure to obtain the crude N-phenylbenzamide.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield pure N-phenylbenzamide crystals.

Safety Precautions: This reaction should be performed in a well-ventilated fume hood. Benzoyl chloride is corrosive and lachrymatory. Aniline is toxic. Appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn at all times.

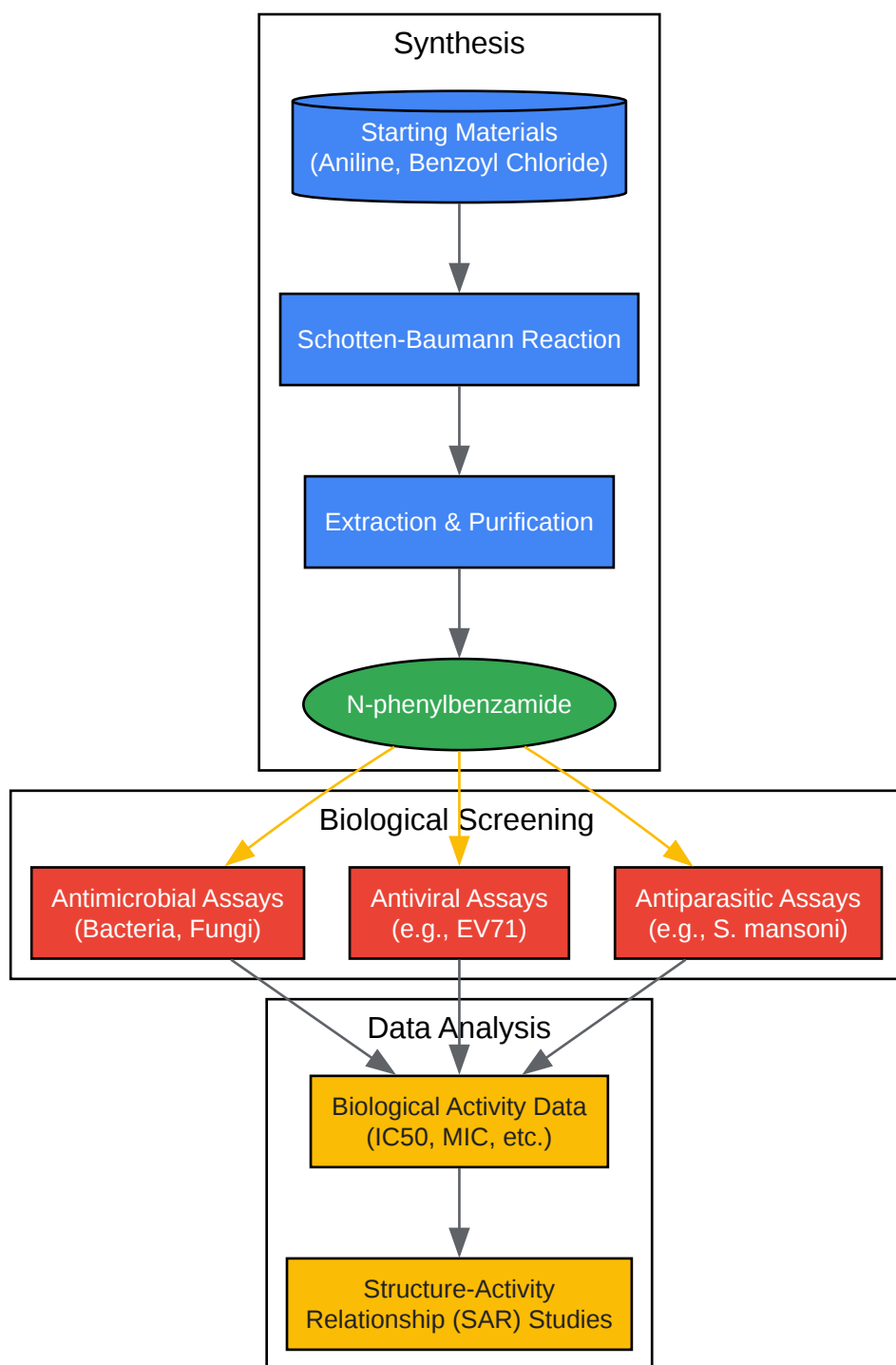
Biological Activities and Potential Applications

N-phenylbenzamide and its derivatives have demonstrated a wide spectrum of biological activities, making them attractive scaffolds for drug discovery.

- Antimicrobial Activity: N-phenylbenzamides have shown potential as both antibacterial and antifungal agents. They have been found to inhibit the growth of Gram-positive and Gram-negative bacteria, as well as the fungus *Candida albicans*.^[6]
- Antiviral Activity: Certain derivatives of N-phenylbenzamide have been identified as inhibitors of Enterovirus 71 (EV71).^[7] The proposed mechanism of action for some of these compounds involves binding to the viral capsid, thereby stabilizing the virion and preventing its uncoating.^[8]
- Antiparasitic Activity: Analogs of N-phenylbenzamide have been investigated for their activity against the neglected tropical disease pathogen, *Schistosoma mansoni*, the flatworm responsible for schistosomiasis.^[9] Some derivatives have shown potent and fast-acting schistosomicidal effects.^[9]
- Anticancer and Immunosuppressive Properties: Some N-phenylbenzamide derivatives have been explored for their potential in treating malignant, proliferative, and autoimmune diseases, as well as for immunosuppressive therapy in transplants.^[10]

Experimental Workflow and Logical Relationships

The following diagram illustrates a typical workflow for the synthesis and initial biological screening of N-phenylbenzamide derivatives.



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